

dealing with the low melting point of 1-Ethynyl-1-cyclohexanol during handling

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Compound of Interest

Compound Name: 1-Ethynyl-1-cyclohexanol

Cat. No.: B041583

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Technical Support Center: Handling 1-Ethynyl-1-cyclohexanol

This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **1-Ethynyl-1-cyclohexanol**, focusing on challenges presented by its low melting point.

Physical and Chemical Properties

The physical properties of **1-Ethynyl-1-cyclohexanol** are crucial for understanding its handling requirements. Key quantitative data is summarized below.

Property	Value	Citations
Melting Point	30-33 °C	[1][2][3][4][5]
Boiling Point	174-180 °C	[1][2][3][4]
Density	0.967 g/mL at 25 °C	[3][6][7]
Flash Point	62.8-73 °C	[1][3][8]
Solubility	Soluble in water (10g/L at 20°C), diethyl ether, alcohols, esters, and ketones.	[2]
Appearance	White crystalline solid or colorless to slightly yellow viscous liquid.	[9][10]

Frequently Asked Questions (FAQs)

Q1: My **1-Ethynyl-1-cyclohexanol** arrived as a solid, but it's starting to melt on the bench. Is it still usable?

A1: Yes, the product is perfectly fine. **1-Ethynyl-1-cyclohexanol** has a melting point of 30-33°C, which is close to or slightly above ambient laboratory temperatures.[1][2][3][4][5] It is common for it to exist as a solid, a liquid, or a semi-solid slush. The quality of the compound is not affected by these phase changes. For consistent handling, it is recommended to either cool the container below its melting point to handle it as a solid or gently warm it to handle it as a liquid.

Q2: How should I store **1-Ethynyl-1-cyclohexanol** to prevent it from melting?

A2: To maintain it as a solid, store the container in a cool, dry, well-ventilated area, away from sources of ignition.[11] Storing it below +30°C is recommended.[6][7] A laboratory refrigerator is a suitable storage location. Ensure the container is tightly closed to prevent moisture absorption and contamination.[11]

Q3: I need to weigh an exact amount of **1-Ethynyl-1-cyclohexanol**, but it's melting on the balance. What is the best way to do this?

A3: This is a common issue with low-melting-point solids. Here are two approaches:

- Weighing as a Solid: Cool the container of **1-Ethynyl-1-cyclohexanol** in an ice bath or refrigerator before weighing. Use a pre-chilled spatula and weighing boat. This will minimize melting during the brief time it is on the balance.
- Weighing as a Liquid: Gently warm the entire container in a warm water bath (not exceeding 40°C) until the entire contents are molten and homogeneous. You can then accurately dispense the liquid by volume using a micropipette or syringe, and determine the exact mass by taring the receiving vessel. Alternatively, you can directly add the liquid to your reaction vessel on a balance.

Q4: Can I dissolve **1-Ethynyl-1-cyclohexanol** directly from its solid form, or should I melt it first?

A4: You can add the solvent directly to the solid material. Since it is soluble in a variety of common organic solvents, it will dissolve readily with gentle warming and stirring.^[2] There is no need to melt it before dissolution unless you need to transfer a portion of it as a liquid.

Q5: What are the primary safety concerns when handling **1-Ethynyl-1-cyclohexanol**?

A5: **1-Ethynyl-1-cyclohexanol** is harmful if swallowed and toxic in contact with skin.^{[9][12]} It can also cause skin and serious eye irritation.^[12] Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[11][13]} Handle the compound in a well-ventilated area or a chemical fume hood.^[11]

Troubleshooting Guide

Issue	Probable Cause	Recommended Solution
Inconsistent Weighing	The compound is melting and evaporating on the balance pan.	Use the "Weighing as a Solid" or "Weighing as a Liquid" methods described in the FAQs. For the liquid method, ensure the container is capped during equilibration on the balance to prevent evaporation.
Difficulty in Transferring	The compound is a semi-solid slush, making it difficult to transfer with a spatula.	Gently warm the container in a warm water bath until the entire sample is molten, then transfer it as a liquid using a pipette or syringe.
Sample Appears Oily or Wet After Recrystallization	"Oiling out" during recrystallization due to the low melting point.	This occurs when the saturated solution's temperature is above the compound's melting point. To avoid this, use a larger volume of solvent to ensure crystallization occurs at a lower temperature. Alternatively, use a solvent system where the compound has lower solubility, or perform the recrystallization at a reduced temperature (e.g., in a cold room).
Solidification in a Syringe or Pipette	The compound is solidifying upon contact with a cooler syringe or pipette tip.	Pre-warm the syringe or pipette by drawing up and expelling warm air or solvent before drawing up the molten 1-Ethynyl-1-cyclohexanol. Work quickly to dispense the liquid before it has a chance to solidify.

Experimental Protocols

Protocol: Preparation of a Standard Solution by Mass

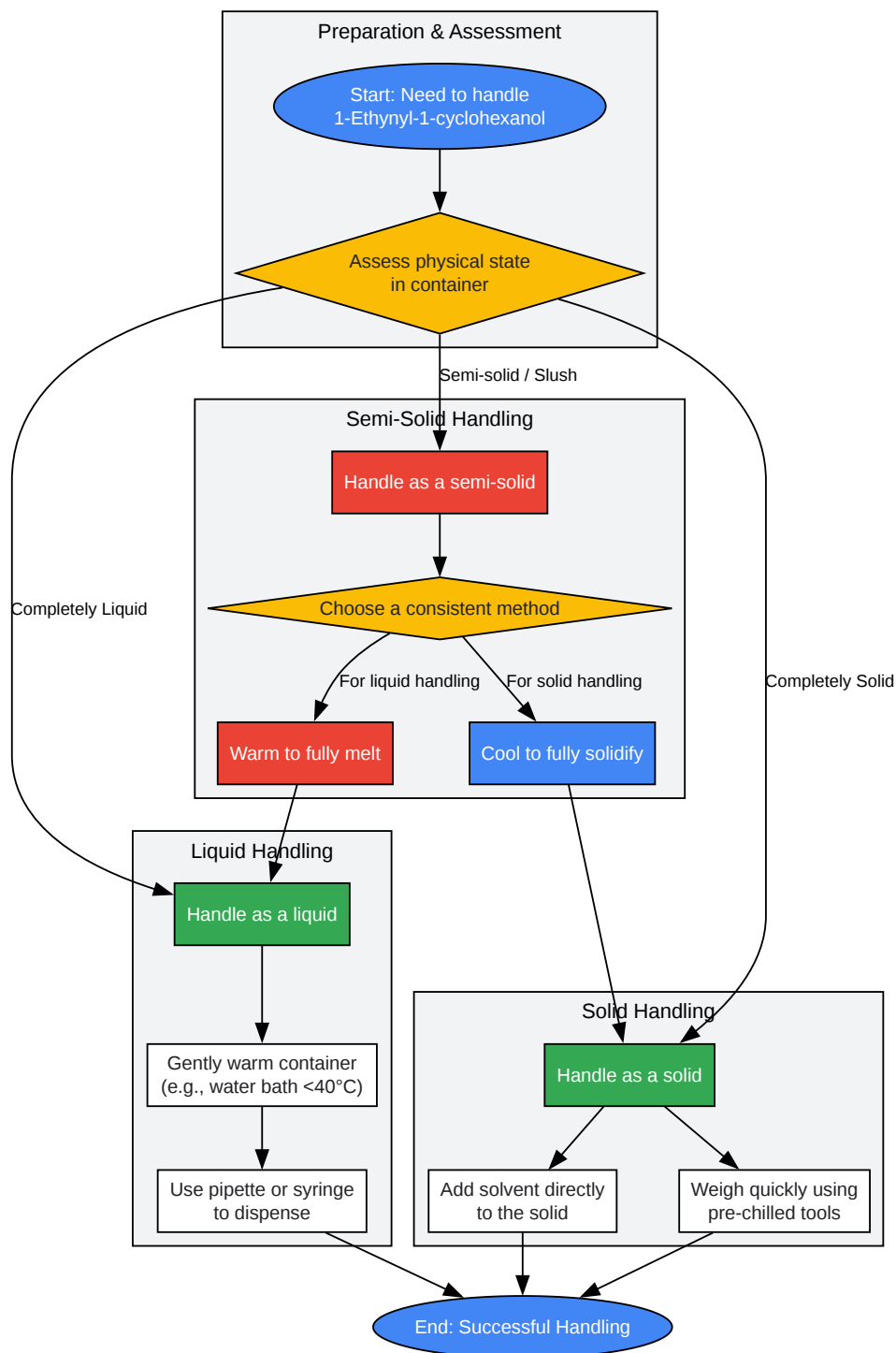
This protocol details how to accurately prepare a solution of a specific concentration, addressing the challenges of handling a low-melting-point solid.

- **Preparation:** Place the sealed container of **1-Ethynyl-1-cyclohexanol** and a spatula in a refrigerator (4°C) for at least 30 minutes to ensure it is in a solid state.
- **Tare:** Place a clean, dry weighing boat on a calibrated analytical balance and tare the weight.
- **Weighing:** Remove the chilled **1-Ethynyl-1-cyclohexanol** and spatula from the refrigerator. Working quickly, transfer the desired amount of the solid to the weighing boat. The cold temperature will minimize melting during this process. Record the exact mass.
- **Dissolution:** Transfer the weighed solid to a volumetric flask of the appropriate size. Use a small amount of the desired solvent to rinse the weighing boat and ensure the complete transfer of the compound into the flask.
- **Final Preparation:** Add the solvent to the volumetric flask until it is about three-quarters full. Swirl the flask to dissolve the solid completely. Once dissolved, add more solvent to the calibration mark. Stopper the flask and invert it several times to ensure the solution is homogeneous.

Visual Guides

Troubleshooting Workflow for Handling 1-Ethynyl-1-cyclohexanol

Troubleshooting Workflow for Handling 1-Ethynyl-1-cyclohexanol

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Caption: Decision workflow for handling **1-Ethynyl-1-cyclohexanol** based on its physical state.

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